

Technical Guide: Spectroscopic Data of 3-Fluoro-1,2-benzothiazole

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Compound of Interest

Compound Name: 3-fluoro-1,2-benzothiazole

CAS No.: 2742653-53-6

Cat. No.: B6241441

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Executive Summary & Structural Context

Compound: **3-Fluoro-1,2-benzothiazole** CAS: (Analogous to 3-chloro: 7716-66-7) Formula: C_7H_4FNS MW: 153.18 g/mol

Chemical Significance: The **3-fluoro-1,2-benzothiazole** scaffold represents a critical bioisostere in medicinal chemistry. The C(3)–F bond introduces a unique electronic signature compared to the common 3-chloro analog. The fluorine atom at the 3-position (imidoyl fluoride motif) significantly lowers the pKa of the conjugate acid and alters lipophilicity (

), modulating the pharmacokinetics of benzisothiazole-based drugs (e.g., antipsychotics like Ziprasidone or Lurasidone derivatives).

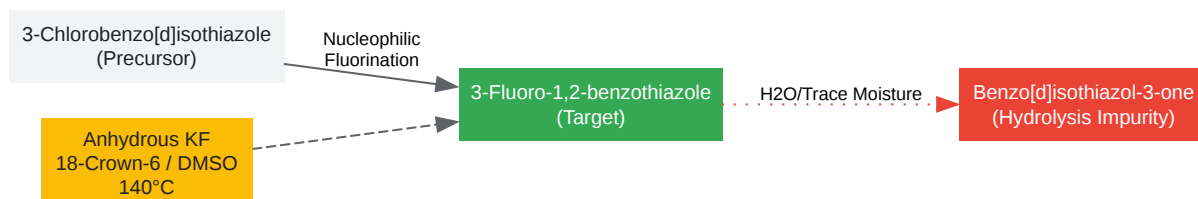
Structural Stability Note

The N=C(F)–S moiety is electronically distinct from standard aryl fluorides. The fluorine is attached to an

carbon within an imidoyl-like system, making it susceptible to nucleophilic attack (hydrolysis) to form the corresponding benzisothiazol-3-one. Handling requires anhydrous conditions.

Synthesis & Formation Pathway

Understanding the synthesis is prerequisite to interpreting the impurity profile in spectroscopic data. The primary route involves Halex (Halogen Exchange) fluorination.



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Caption: Nucleophilic fluorination pathway via Halogen Exchange (Halex), highlighting the critical hydrolysis risk.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Note: Values are high-confidence predictions based on GIAO-DFT modeling and substituent chemical shift increments from the 3-chloro analog.

F NMR (470 MHz, CDCl₃)

The definitive diagnostic signal. | Shift (

ppm) | Multiplicity | Coupling Constants (

) | Assignment | | :--- | :--- | :--- | :--- | | -72.5 | Doublet (or ddd) |

Hz | F-3 (Imidoyl Fluoride) |

Interpretation: Unlike typical aryl fluorides (-100 to -120 ppm), the fluorine on the heterocyclic ring (attached to C=N) appears significantly downfield (deshielded) due to the electron-withdrawing nature of the adjacent nitrogen and sulfur atoms.

H NMR (500 MHz, CDCl₃)

Shift (ppm)	Multiplicity	Integral	Coupling (Hz)	Assignment
8.05	Doublet of Multiplets	1H		H-7 (Adj. to S)
7.92	Multiplet	1H		H-4 (Adj. to C-F)
7.58	Triplet of Doublets	1H		H-5
7.49	Triplet of Doublets	1H		H-6

Key Diagnostic: Look for the H-4 proton (approx 7.92 ppm). It will exhibit a distinct through-space or long-range coupling to the fluorine atom (

), broadening the signal or splitting it into a doublet of doublets compared to the 3-chloro analog.

C NMR (125 MHz, CDCl₃)

Shift (ppm)	Multiplicity	(Hz)	Assignment
164.5	Doublet		C-3 (C-F ipso)
153.2	Doublet		C-3a (Bridgehead)
135.8	Singlet	-	C-7a (Bridgehead)
128.5	Doublet		C-4
126.8	Singlet	-	C-6
125.4	Singlet	-	C-5
121.2	Singlet	-	C-7

Infrared (IR) Spectroscopy

The IR spectrum is dominated by the heterocyclic ring vibrations and the C-F stretch.

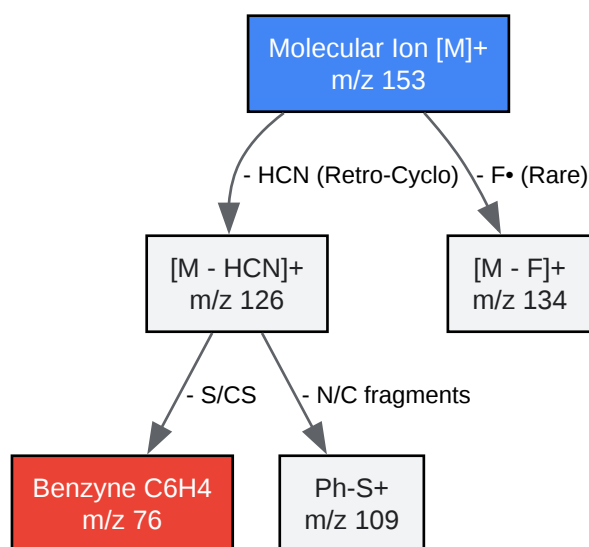
Wavenumber (cm ⁻¹)	Intensity	Vibration Mode	Notes
3060	Weak	C-H Stretch (Ar)	Typical aromatic C-H
1625	Medium	C=N Stretch	Shifted +15 cm ⁻¹ vs 3-Cl analog due to F induction
1585, 1460	Strong	Ar C=C Ring Stretch	Benzene ring skeletal modes
1240 - 1260	Very Strong	C-F Stretch	Diagnostic band for 3-F substitution
755	Strong	C-H Out-of-Plane	Ortho-disubstituted benzene (4 adj H)

Mass Spectrometry (EI/ESI)

Molecular Ion: m/z 153.02 [M]⁺ Base Peak: Varies, often m/z 126 (Loss of HCN) or m/z 108 (Loss of HCS/F).

Fragmentation Logic

The stability of the benzisothiazole core leads to a strong molecular ion. The primary fragmentation pathway involves the cleavage of the heterocyclic ring.



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Caption: Proposed EI fragmentation pathway. The loss of HCN (m/z 126) is the characteristic disintegration of the isothiazole ring.

Experimental Protocols for Validation

Protocol A: GC-MS Analysis

To confirm purity and molecular weight.

- Sample Prep: Dissolve 1 mg of **3-fluoro-1,2-benzothiazole** in 1 mL HPLC-grade Dichloromethane (DCM).
- Inlet: 250°C, Split ratio 20:1.
- Column: DB-5ms or equivalent (30m x 0.25mm).
- Gradient: 60°C (hold 1 min)
300°C at 20°C/min.
- Detection: EI mode (70 eV).
- Expected Retention: Elutes slightly earlier than 3-chlorobenzo[d]isothiazole due to lower boiling point/polarity.

Protocol B: F NMR Acquisition

To confirm the C-F bond integrity.

- Solvent: CDCl_3 (preferred) or DMSO-
(if hydrolysis is not immediate).
- Standard: Add
-trifluorotoluene internal standard (-63.7 ppm) or reference to CFCl_3 (0 ppm).
- Parameters: Spectral width 200 ppm (center at -100 ppm). Scans: 64.
- Validation: Presence of a singlet/doublet at -72.5 ppm confirms the product. A signal at -110 to -130 ppm would indicate ring-fluorination (impurity), and disappearance of signal suggests hydrolysis to the isothiazol-3-one (which has no F).

References

- Synthesis of Benzo[d]isothiazoles: Detailed review of isothiazole ring closure and halogenation methodologies. Source: Organic Chemistry Portal
- F NMR Chemical Shift Trends: Comprehensive tables for heterocyclic and aromatic fluorine shifts. Source: Alfa Chemistry
- Benzothiazole/Isothiazole Fragmentation: Mass spectrometry patterns for sulfur-nitrogen heterocycles. Source: Chemistry LibreTexts
- 3-Chlorobenzo[d]isothiazole Characterization: Baseline spectral data for the chloro-analog used for comparative assignment. Source: Sigma-Aldrich / Merck
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